

Prusogliptin Administration in Diet-Induced Obese Mouse Models: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DBPR108

Cat. No.: B606979

[Get Quote](#)

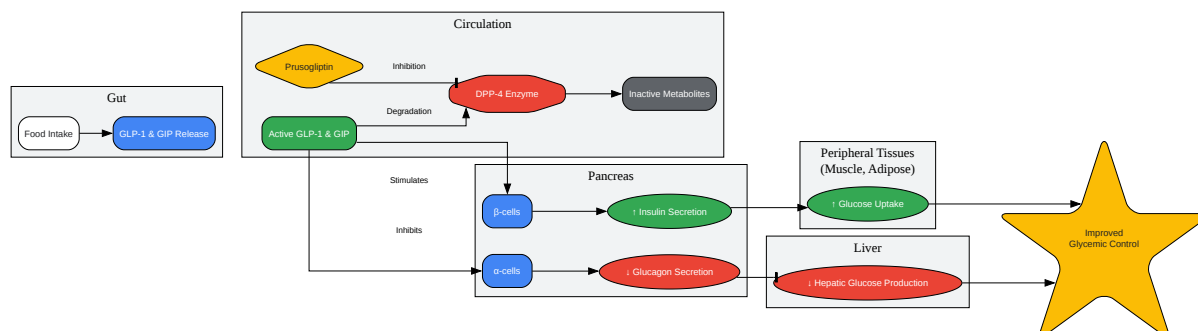
For Researchers, Scientists, and Drug Development Professionals

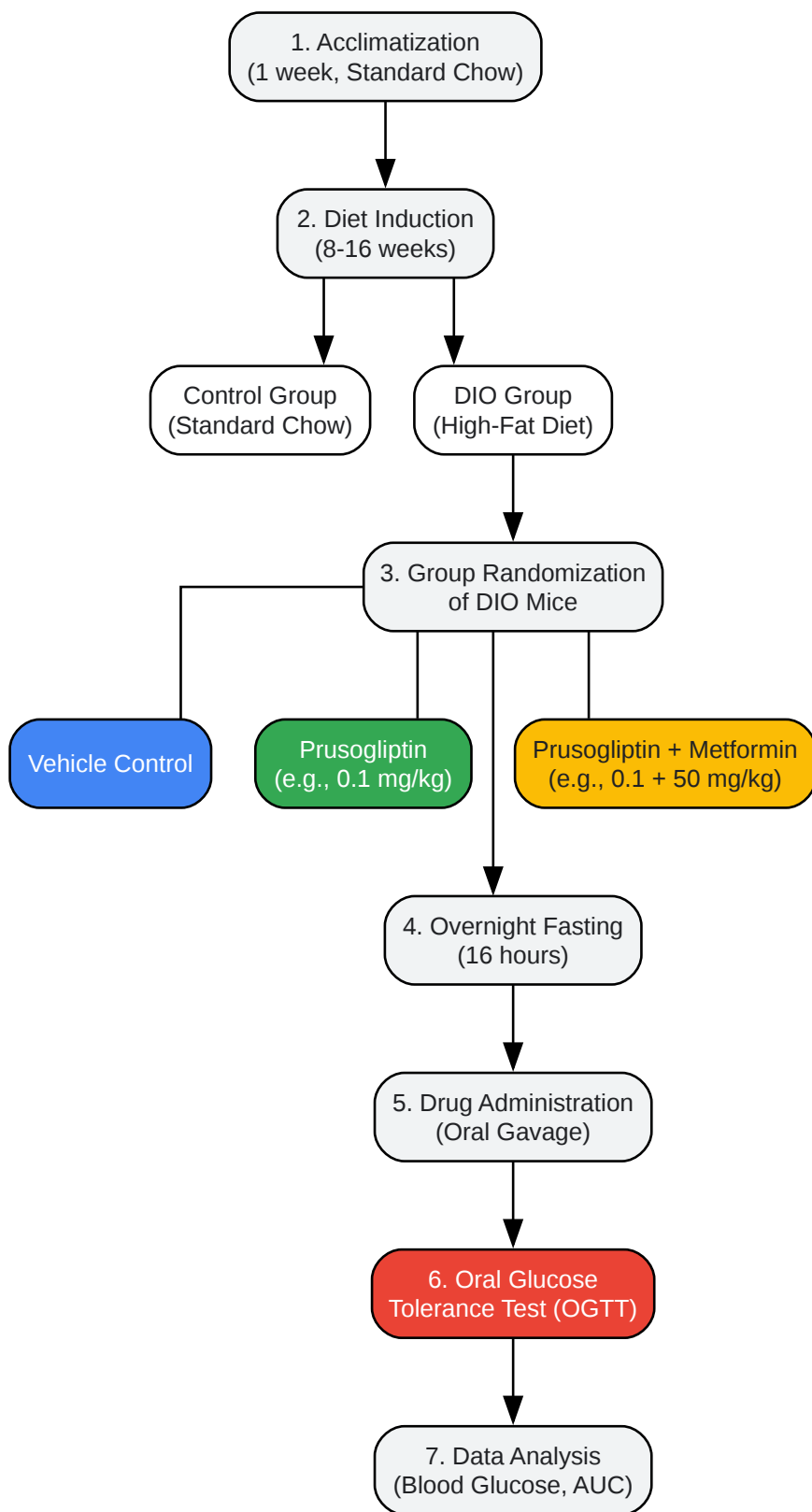
Introduction

Prusogliptin (also known as **DBPR108**) is a novel, potent, and selective dipeptidyl peptidase-4 (DPP-4) inhibitor. By preventing the degradation of incretin hormones such as glucagon-like peptide-1 (GLP-1) and glucose-dependent insulintropic polypeptide (GIP), Prusogliptin enhances glucose-dependent insulin secretion and suppresses glucagon release, thereby improving glycemic control. This document provides detailed application notes and protocols for the administration of Prusogliptin in diet-induced obese (DIO) mouse models, a common preclinical model for studying type 2 diabetes and obesity. The information is based on preclinical studies evaluating the efficacy of Prusogliptin alone and in combination with metformin.

Signaling Pathway of Prusogliptin

Prusogliptin's mechanism of action involves the inhibition of the DPP-4 enzyme. This inhibition leads to prolonged activity of incretin hormones, which in turn modulates glucose homeostasis through a well-defined signaling cascade.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Prusogliptin Administration in Diet-Induced Obese Mouse Models: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b606979#prusogliptin-administration-in-diet-induced-obese-mouse-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com